

Application Notes and Protocols: Co-crystallization of AF-2112 with TEAD Protein

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AF-2112

Cat. No.: B12380978

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Introduction

The Hippo signaling pathway is a critical regulator of organ size, cell proliferation, and apoptosis.[1][2][3] Its dysregulation is implicated in the development of various cancers.[1][4][5] The transcriptional enhanced associate domain (TEAD) family of proteins are the downstream effectors of the Hippo pathway.[1][4][6] When the Hippo pathway is inactive, the transcriptional co-activators YAP and TAZ translocate to the nucleus and bind to TEAD proteins, leading to the expression of genes that promote cell growth and proliferation.[4][7] Consequently, inhibiting the interaction between YAP/TAZ and TEAD is a promising therapeutic strategy for cancers with aberrant Hippo pathway signaling.[4][5][6]

AF-2112 is a novel, flufenamic acid-derived small molecule inhibitor that targets the TEAD protein.[1][3][8] It has been shown to bind within the palmitic acid (PA) pocket of TEAD, leading to a reduction in the expression of key TEAD target genes and inhibiting cancer cell migration.[1][2][3] These application notes provide detailed protocols for the co-crystallization of **AF-2112** with TEAD proteins, along with methods for characterizing its binding and cellular effects.

AF-2112: Overview and Effects

AF-2112 is a potent TEAD inhibitor that demonstrates significant effects on the expression of Hippo pathway target genes and cancer cell migration.

Effect on TEAD Target Gene Expression

AF-2112 has been shown to strongly reduce the expression of several key TEAD target genes, including CTGF, Cyr61, Axl, and NF2.[\[1\]](#)[\[3\]](#)[\[8\]](#) The table below summarizes the observed effects.

Target Gene	Effect of AF-2112 Treatment
CTGF	Strong reduction in expression
Cyr61	Strong reduction in expression
Axl	Strong reduction in expression
NF2	Strong reduction in expression

Effect on Cancer Cell Migration

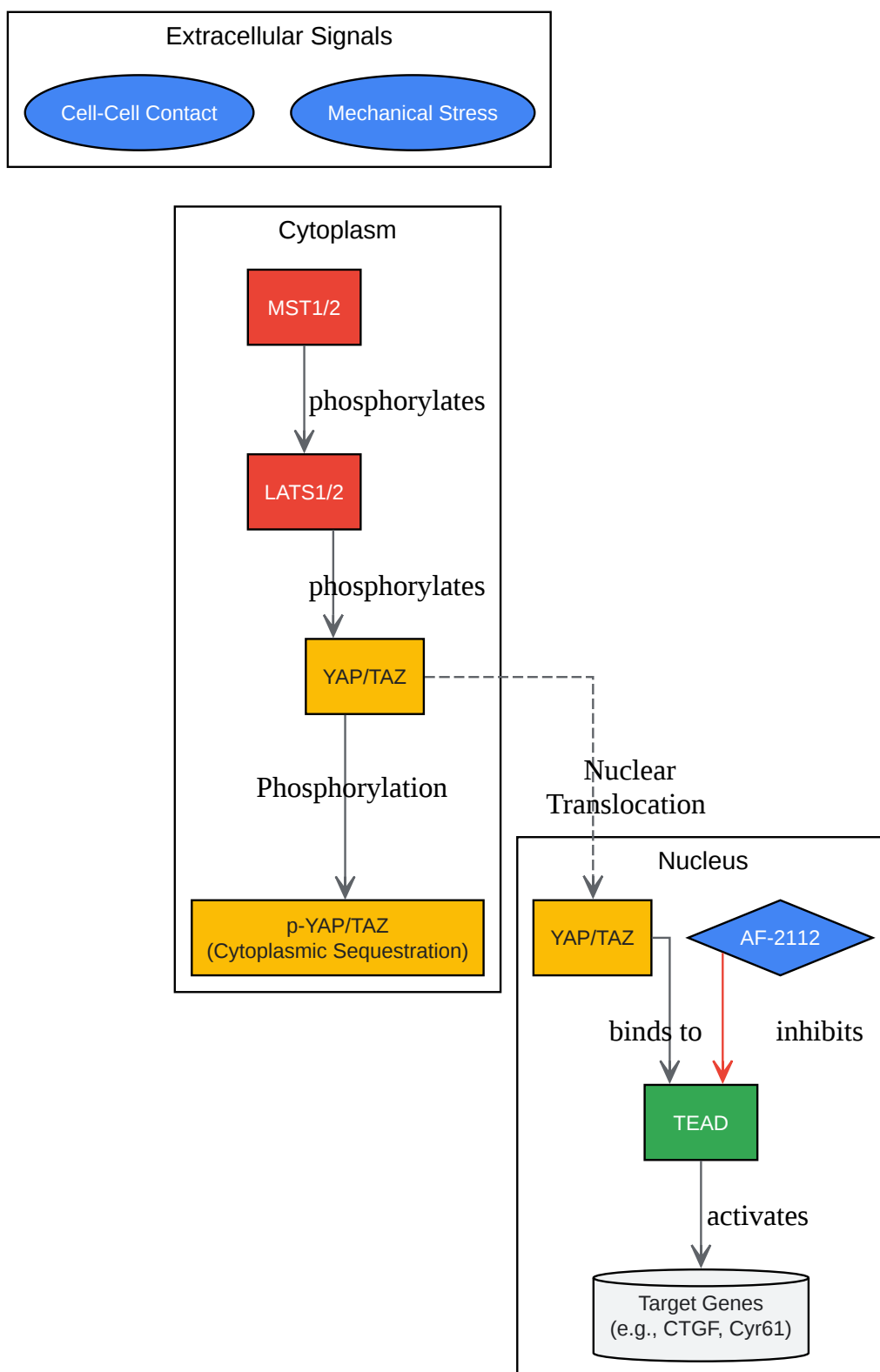
In vitro studies using the MDA-MB-231 breast cancer cell line have demonstrated that **AF-2112** can moderately reduce cell migration.[\[2\]](#)

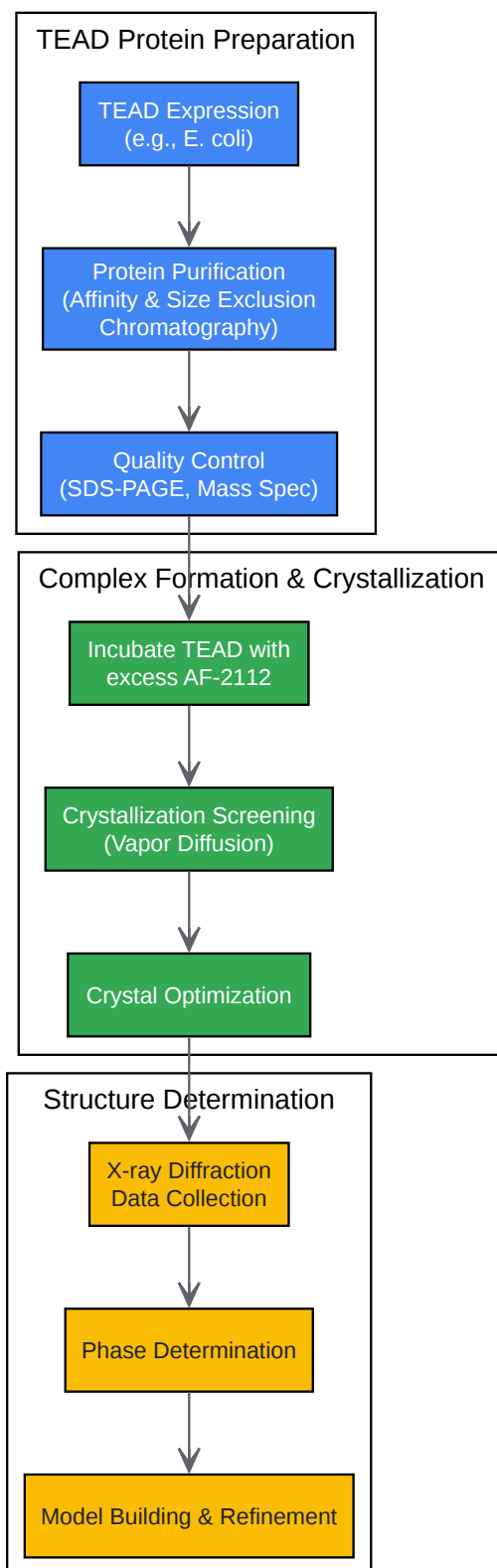
Cell Line	Assay Type	Observed Effect of AF-2112
MDA-MB-231	Cell Migration Assay	Moderate reduction in migration

Signaling Pathway and Experimental Workflow

Hippo Signaling Pathway

The following diagram illustrates the canonical Hippo signaling pathway and the role of TEAD as a key downstream effector.





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- To cite this document: BenchChem. [Application Notes and Protocols: Co-crystallization of AF-2112 with TEAD Protein]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12380978#af-2112-co-crystallization-with-tead-protein>]

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